

# Standard experimental protocols using 5-Pyrrolidinoamphetamine

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## Compound of Interest

Compound Name: 5-Pyrrolidinoamphetamine

Cat. No.: B1365519

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## Acknowledgment of Request and Request for Clarification

To the Researchers, Scientists, and Drug Development Professionals,

We have received your request for a detailed technical guide on **5-Pyrrolidinoamphetamine**.

Upon conducting a thorough preliminary search for this specific chemical entity, we have been unable to locate any substantive scientific literature, established experimental protocols, or a confirmed Chemical Abstracts Service (CAS) number corresponding to "**5-Pyrrolidinoamphetamine**."

Our search results for structurally related queries and potential CAS number associations have instead consistently directed us to information regarding p-Tolunitrile (also known as 4-Methylbenzonitrile), a compound with the CAS number 104-85-8.<sup>[1][2][3][4][5]</sup> This chemical is primarily documented as an intermediate in the synthesis of pharmaceuticals and agrochemicals.<sup>[1]</sup>

To ensure the scientific integrity and utility of the content we provide, we must pause and request your assistance in clarifying the subject of your inquiry. It is possible that "**5-Pyrrolidinoamphetamine**" may be a novel compound, a less common synonym, or that there may be a typographical error in the name.

Could you please verify the chemical name and, if possible, provide a CAS number or any other identifying information for the compound you wish for us to cover?

Once the correct compound is identified and sufficient information can be gathered, we will proceed with creating the comprehensive application notes and protocols you have requested, adhering to the highest standards of scientific accuracy and detail.

We look forward to your clarification.

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## Sources

- 1. 4-Methylbenzonitrile (104-85-8) at Nordmann - nordmann.global [nordmann.global]
- 2. p-Tolunitrile | 104-85-8 [chemicalbook.com]
- 3. pharmaffiliates.com [pharmaffiliates.com]
- 4. 4-Methyl benzonitrile, 98% | 104-85-8 | p-Tolunitrile, 4-Methylbenzonitrile [ottokemi.com]
- 5. lobachemie.com [lobachemie.com]
- To cite this document: BenchChem. [Standard experimental protocols using 5-Pyrrolidinoamylamine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1365519#standard-experimental-protocols-using-5-pyrrolidinoamylamine]

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